

An In-depth Technical Guide to the Chemical Structure of Iron(III)-EDTA

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Compound of Interest

Compound Name: *Iron(III)-edta*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure of the Iron(III)-ethylenediaminetetraacetic acid (EDTA) complex, a compound of significant interest in various scientific and industrial fields, including agriculture, medicine, and environmental chemistry. This document details its coordination chemistry, structural parameters, and relevant experimental methodologies.

Introduction: The Iron(III)-EDTA Complex

Iron(III)-EDTA, often referred to as ferric EDTA, is a coordination complex in which a central ferric ion (Fe^{3+}) is chelated by the ethylenediaminetetraacetic acid (EDTA) ligand. EDTA is a hexadentate ligand, meaning it can form six coordinate bonds with a metal ion. This multidentate nature results in a highly stable complex, effectively sequestering the iron ion. The complex typically exists as an anion, $[\text{Fe}(\text{EDTA})]^-$, and is often isolated as a salt, such as sodium ferric EDTA ($\text{Na}[\text{Fe}(\text{EDTA})]$).

Chemical Structure and Coordination Chemistry

The structural elucidation of the **Iron(III)-EDTA** complex, primarily through single-crystal X-ray diffraction, reveals a seven-coordinate geometry in the solid state and in aqueous solutions near neutral pH.^[1]

- **Ligand:** The EDTA ligand (Y^{4-}) coordinates to the central Fe(III) ion through its two nitrogen atoms and four carboxylate oxygen atoms.
- **Coordination Number:** In its most common form, the complex includes a water molecule directly bonded to the iron center, resulting in a coordination number of seven. The systematic name for this anion is aqua(ethylenediaminetetraacetato)ferrate(III), and its formula is $[\text{Fe}(\text{EDTA})(\text{H}_2\text{O})]^-$.
- **Geometry:** The coordination geometry of the $[\text{Fe}(\text{EDTA})(\text{H}_2\text{O})]^-$ anion is best described as a distorted pentagonal bipyramid. The two nitrogen atoms and three of the carboxylate oxygen atoms form the pentagonal plane, while the fourth carboxylate oxygen and the oxygen from the water molecule occupy the axial positions.

Below is a diagram illustrating the coordination of the EDTA ligand and a water molecule to the central Iron(III) ion.

Caption: Coordination of EDTA and H_2O to Fe(III).

Quantitative Structural and Stability Data

The stability and structure of the **Iron(III)-EDTA** complex have been quantified through various experimental techniques.

Crystallographic studies of salts containing the $[\text{Fe}(\text{EDTA})(\text{H}_2\text{O})]^-$ anion have provided precise measurements of bond lengths and angles. The data presented below are representative values for this complex.

Parameter	Atom Pair	Bond Length (Å)
Fe-N Bonds	Fe-N	~2.30 - 2.35
Fe-O (in-plane)	Fe-O	~2.05 - 2.10
Fe-O (axial)	Fe-O	~1.95
Fe-OH ₂ Bond	Fe-OH ₂	~2.15

Parameter	Atom Trio	Bond Angle (°)
N-Fe-N Angle	N-Fe-N	~75
Axial O-Fe-O Angle	O-Fe-O	~165

Note: These values are approximations based on typical findings for seven-coordinate Fe(III) complexes and should be confirmed with specific crystallographic data for precise applications.

The formation of the **Iron(III)-EDTA** complex is characterized by a very high stability constant (K_f), indicating a strong thermodynamic favorability for complex formation.

Constant Type	Value (log K)	Conditions
Absolute Stability Constant (K_f)	~25.1	Standard conditions
Conditional Stability Constant (K_{cond})	7.08	pH 6.5

The conditional stability constant is pH-dependent and is crucial for understanding the complex's behavior in buffered systems.

The **Iron(III)-EDTA** complex exhibits characteristic absorption bands in the ultraviolet-visible (UV-Vis) region.

Complex Species	λ_{max} (nm)	Medium
[Fe(EDTA)] ⁻	258	0.1 N H ₂ SO ₄
Aqueous Fe ³⁺	305	0.1 N H ₂ SO ₄

Experimental Protocols

This protocol is adapted from established laboratory procedures for the synthesis of the sodium salt of the **Iron(III)-EDTA** complex.

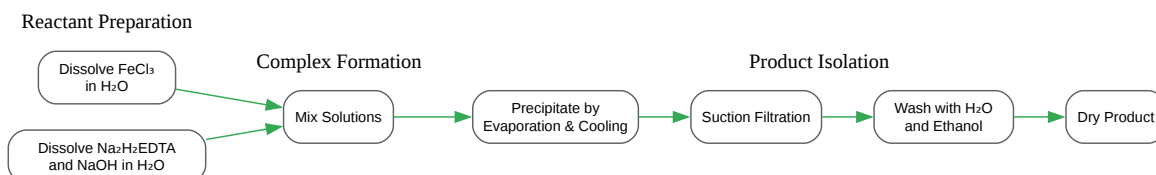
Materials:

- Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Procedure:

- Prepare the EDTA solution: Dissolve 3.8 g (0.01 mol) of $\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$ and 0.4 g (0.01 mol) of NaOH in 10 mL of deionized water. Gently heat the mixture until a clear solution is obtained. This deprotonates the remaining acidic protons of EDTA.
- Prepare the Iron(III) solution: In a separate beaker, dissolve 2.5 g (0.009 mol) of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ in 5 mL of deionized water.
- Form the complex: Add the Iron(III) chloride solution to the EDTA solution while stirring. A yellow-brown solution of the complex will form.
- Precipitate the product: Gently heat the solution to evaporate some of the water. A yellow powder will begin to precipitate.
- Isolate and purify the product: Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by suction filtration. Wash the precipitate with small portions of ice-cold deionized water to remove any unreacted starting materials, followed by a wash with ethanol to facilitate drying.
- Dry the product: Dry the collected solid on a watch glass at room temperature.

The workflow for this synthesis is outlined in the diagram below.



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Caption: Experimental workflow for the synthesis of $\text{Na}[\text{Fe}(\text{EDTA})(\text{H}_2\text{O})] \cdot 2\text{H}_2\text{O}$.

The stability constant of the $\text{Fe}(\text{III})$ -EDTA complex can be determined by potentiometric titration. This method involves monitoring the change in potential of an ion-selective electrode during the titration of a $\text{Fe}(\text{III})$ solution with a standard solution of EDTA.

Equipment:

- Potentiometer with a platinum electrode and a reference electrode
- Buret
- Magnetic stirrer

Procedure:

- Prepare solutions: Prepare a standard solution of $\text{Fe}(\text{III})$ of known concentration and a standard solution of Na_2EDTA . Prepare a buffer solution to maintain a constant pH (e.g., pH 2).
- Set up the titration: Place a known volume of the $\text{Fe}(\text{III})$ solution in a beaker, add the buffer solution, and dilute with deionized water. Immerse the electrodes in the solution.
- Titrate: Titrate the $\text{Fe}(\text{III})$ solution with the standard EDTA solution, recording the potential after each addition of titrant.

- Data analysis: Plot the potential (mV) versus the volume of EDTA added (mL). The equivalence point can be determined from the inflection point of the titration curve. The stability constant is then calculated from the concentrations of the species at equilibrium.

Conclusion

The **Iron(III)-EDTA** complex is a highly stable, seven-coordinate species with a well-defined distorted pentagonal bipyramidal geometry. Its high stability, quantified by its formation constant, makes it an effective chelating agent for iron in a wide range of applications. The experimental protocols for its synthesis and characterization are well-established, allowing for its preparation and study in a laboratory setting. This guide provides the foundational knowledge of the chemical structure of **Iron(III)-EDTA** for researchers and professionals in the field.

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References

- 1. researchgate.net [researchgate.net]
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